

sodium hypobromite synthesis Br₂ NaOH

reaction mechanism

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sodium hypobromite

CAS No.: 13824-96-9

Cat. No.: S655894

[Get Quote](#)

Core Reaction and Mechanism

The synthesis of **sodium hypobromite** is a disproportionation reaction where bromine is simultaneously oxidized and reduced upon mixing with cold, aqueous sodium hydroxide [1] [2].

The primary synthesis reaction is: $\text{Br}_2 + 2\text{NaOH} \rightarrow \text{NaOBr} + \text{NaBr} + \text{H}_2\text{O}$ [1] [2]

In this reaction, the hypobromite anion (OBr^-) is generated. A key characteristic of this ion is its **instability**; it slowly undergoes a second disproportionation reaction in solution [2]: $3\text{NaOBr} \rightarrow 2\text{NaBr} + \text{NaBrO}_3$

This decomposition into sodium bromide and sodium bromate is a critical factor affecting the shelf-life and utility of NaOBr solutions [3] [2].

Detailed Experimental Protocols

For reliable and reproducible results, precise control of temperature and reactant addition is essential. Below are two common synthesis methods.

Standard Laboratory Synthesis

This method is adapted from a detailed procedure and is suitable for generating a NaOBr solution for immediate use [1].

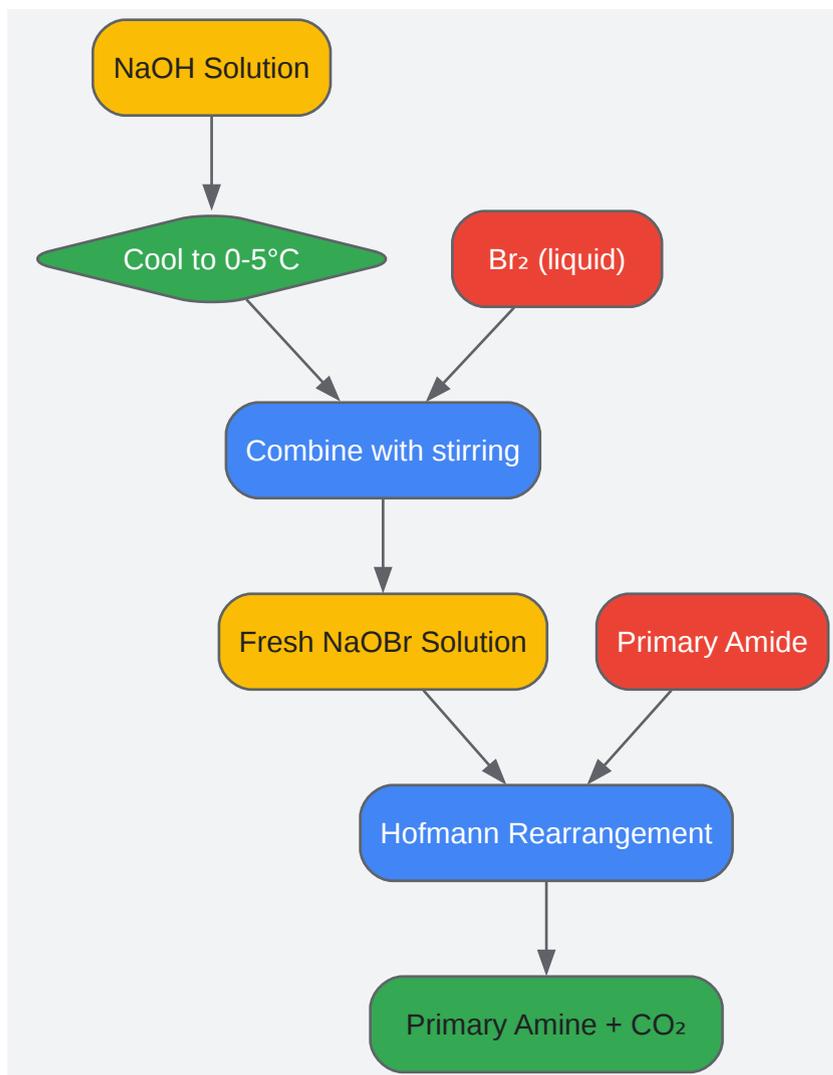
- **Step 1:** Prepare a 40% w/w sodium hydroxide solution (438 g in enough water to achieve a final volume of 306 ml) in a round-bottom flask equipped with a stirrer, dropping funnel, and thermometer.
- **Step 2:** Cool the NaOH solution to **-3°C** using an ice-salt bath.
- **Step 3:** Slowly add **bromine (314 g, 100 ml)** dropwise (1-2 drops per second) with constant, vigorous stirring.
- **Step 4:** Maintain the reaction temperature **between -8°C and -3°C** throughout the addition. Inadequate cooling leads to bromate (NaBrO_3) formation, while excessive cooling below -8°C can cause the mixture to solidify [1].
- **Step 5:** After addition, stir until the reaction is complete. The resulting orange solution contains **sodium hypobromite**, typically as the pentahydrate ($\text{NaOBr}\cdot 5\text{H}_2\text{O}$) [1].

In-Situ Generation for Organic Synthesis

For reactions like the Hofmann rearrangement, **sodium hypobromite** is often prepared and used immediately without isolation [1] [4].

- **Step 1:** Dissolve **36.0 g (0.900 mol) of sodium hydroxide** in **225 ml of water** in a suitable flask.
- **Step 2:** Cool the solution to **0-5°C**.
- **Step 3:** Add **57.5 g (18.5 ml, 0.360 mol) of bromine** dropwise with stirring over about 5 minutes.
- **Step 4:** This freshly prepared, cold NaOBr solution is then directly used to react with the substrate (e.g., an amide).

The following diagram illustrates the workflow for the in-situ generation and use of **sodium hypobromite** in organic synthesis:



[Click to download full resolution via product page](#)

*Workflow for the in-situ generation and use of **sodium hypobromite** in a Hofmann rearrangement.*

Key Data and Stability

The tables below summarize critical quantitative data and stability factors for **sodium hypobromite**.

Table 1: Physicochemical Properties of Sodium Hypobromite [1] [5]

Property	Value / Description
Chemical Formula	NaOBr (anhydrous), commonly encountered as NaOBr·5H ₂ O (pentahydrate)
Molecular Weight	118.89 g/mol (anhydrous)
Appearance	Yellow to orange crystalline solid (pentahydrate) or solution
Solubility	Readily soluble in water
Storage Temperature	-20°C for short-term storage of solids; 0-6°C for solutions

Table 2: Factors Affecting NaOBr Solution Stability and Decomposition [1] [3]

Factor	Effect on Stability
Temperature	Highly unstable at or above 0°C; decomposition accelerates with increasing temperature.
Concentration	Higher concentrations decompose more rapidly.
pH	Stability is highest in strongly alkaline conditions.
Light	Exposure to light accelerates decomposition.

Applications and Practical Notes

Sodium hypobromite is a versatile reagent, but its application is dictated by its instability.

- **Primary Applications:**
 - **Organic Synthesis:** Its most prominent use is in the **Hofmann Rearrangement** (or Hofmann Degradation), where it converts primary amides into primary amines with one less carbon atom [1] [4].
 - **Analytical Chemistry:** Used in soil analysis to oxidize organic matter during mechanical analysis of soils [1].

- **Critical Handling and Optimization Notes:**

- **Stabilization:** Research indicates that concentrated solutions can be stabilized by adding compounds like **sulfamates or acid amides**, which significantly reduce decomposition and volatility [1].
- **Safety:** Due to its strong oxidizing nature and the toxicity of bromine, this reaction should be conducted in a **fume hood** with appropriate personal protective equipment (PPE) [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sodium hypobromite - 13824-96-9 [vulcanchem.com]
2. - Wikipedia Sodium hypobromite [en.wikipedia.org]
3. The decomposition of hypobromite solutions [sciencedirect.com]
4. Hoffmann Bromamide Reaction: Mechanism, Steps & Applications [vedantu.com]
5. | 13824-96-9 SODIUM HYPOBROMITE [chemicalbook.com]

To cite this document: Smolecule. [sodium hypobromite synthesis Br₂ NaOH reaction mechanism].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b655894#sodium-hypobromite-synthesis-br2-naoh-reaction-mechanism>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com